

# 16-Keto Aspergillimide: A Review of its Biological Activity

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 16-Keto aspergillimide

Cat. No.: B1246705

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Initial investigations into the efficacy of **16-Keto aspergillimide** reveal a primary classification as an anthelmintic agent, with a notable absence of data regarding its antifungal properties. This guide addresses the current scientific understanding of this compound and clarifies its established biological role.

A thorough review of available scientific literature indicates that **16-Keto aspergillimide**, also identified as SB202327, is recognized for its activity against helminths, a class of parasitic worms. The compound was originally isolated from the fungus *Aspergillus* strain IMI 337664.<sup>[1]</sup> Despite its fungal origin, there is no published experimental data to support any in vitro or in vivo efficacy as an antifungal agent.

Consequently, a direct comparison of the in vitro and in vivo antifungal efficacy of **16-Keto aspergillimide** cannot be provided. The core requirements of this comparison guide, including data presentation on antifungal performance, detailed experimental protocols for antifungal assays, and visualizations of antifungal signaling pathways, cannot be fulfilled due to the lack of relevant research.

The primary biological activity identified for **16-Keto aspergillimide** is anthelmintic. This distinction is critical for researchers, scientists, and drug development professionals investigating novel therapeutic agents. Pursuing this compound for antifungal applications would be a significant deviation from its currently understood mechanism of action.

For researchers interested in the development of novel antifungal agents, a wide array of other compounds are currently under investigation. These alternatives, which have demonstrated

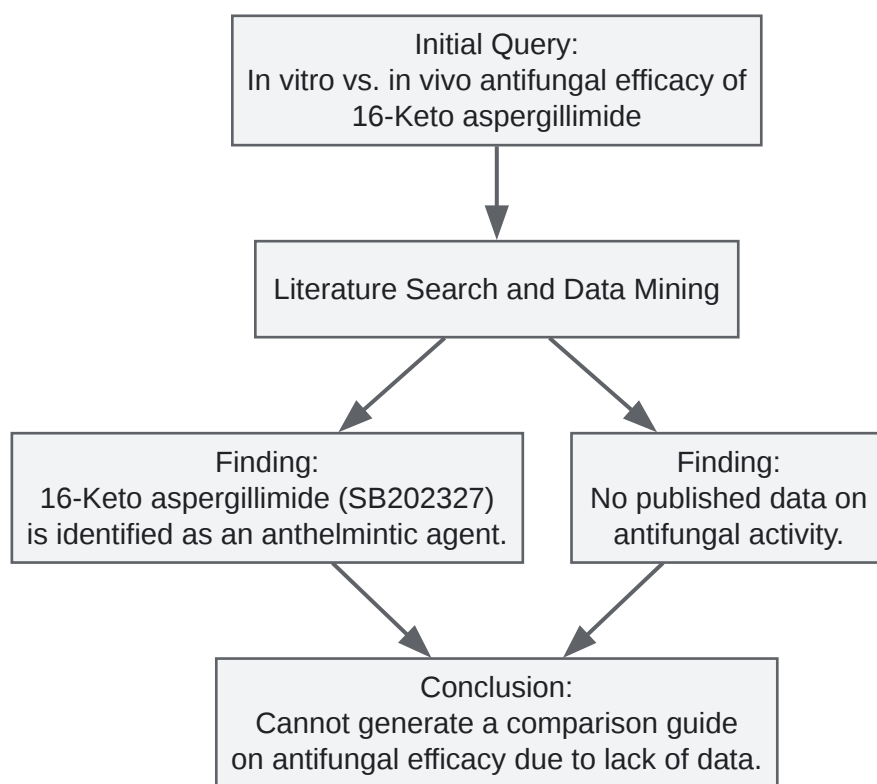
varying degrees of in vitro and in vivo antifungal activity, would be more suitable subjects for a comparative efficacy guide.

## Summary of Known Biological Activity

| Compound Name          | Alternative Name | Known Biological Activity | Source Organism                  |
|------------------------|------------------|---------------------------|----------------------------------|
| 16-Keto aspergillimide | SB202327         | Anthelmintic              | Aspergillus strain IMI 337664[1] |

## Logical Relationship Diagram

The following diagram illustrates the logical flow of the findings regarding **16-Keto aspergillimide**'s biological activity.



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Caption: Logical workflow of the investigation into **16-Keto aspergillimide**'s biological activity.

In conclusion, while **16-Keto aspergillimide** is a compound of interest isolated from a fungal source, its established biological role is that of an anthelmintic. The scientific community has not published any evidence to suggest it possesses antifungal properties. Therefore, any consideration of this compound for antifungal drug development would require foundational in vitro and in vivo screening to first establish such activity.

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## References

- 1. 16-Keto Aspergillimide - Immunomart [immunomart.org]
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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

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